Comparative Characterization Guide: Synthetic Endothelin-1 Acetate via High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name:	*Endothelin-1 Acetate*
Cat. No.:	*B15506945*

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Executive Summary & Scientific Rationale

Endothelin-1 (ET-1) is a potent 21-amino acid vasoconstrictor (

) with a monoisotopic molecular weight of 2491.90 Da.[1] Its biological activity is strictly dependent on two critical quality attributes (CQAs):

- Correct Disulfide Folding: The native connectivity is Cys1–Cys15 and Cys3–Cys11. Misfolded isomers (scrambled disulfides) are biologically inert or exhibit off-target effects.
- Counter-Ion Composition: Standard solid-phase peptide synthesis (SPPS) yields peptides as Trifluoroacetate (TFA) salts.[2][3] TFA is cytotoxic and can alter cellular responses in calcium mobilization assays. **Endothelin-1 Acetate** is the superior reagent for biological applications, requiring rigorous confirmation of TFA removal.

This guide outlines the mass spectrometry (MS) workflows to validate these attributes, comparing the Acetate product against TFA-laden and misfolded alternatives.

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The Counter-Ion Conundrum: Acetate vs. TFA[4][5]

The choice of counter-ion is not merely a formulation detail; it dictates the validity of downstream biological data.

Comparative Performance Matrix

Feature	**Endothelin-1** Acetate **(Recommended)**	**Endothelin-1** TFA **(Standard Grade)**	**Impact on Research**
Cytotoxicity	Negligible	High (Concentration dependent)	TFA can induce apoptosis in endothelial cells, confounding vasoconstriction data.
Solubility	High (pH dependent)	High (Acidic solution)	Acetate mimics physiological buffering better than strong acid salts.
Spectral Interference	Low	High (IR/NMR)	TFA signals can obscure peptide side-chain analysis in structural studies.
In vivo Suitability	Preferred	Not Recommended	TFA salts can alter local pH and cause tissue necrosis at injection sites.

MS Detection of Residual TFA

While positive mode ESI-MS detects the peptide, Negative Mode ESI-MS is required to screen for the TFA anion (

), which appears at 113 Da.

- Pass Criteria: Absence of 113 Da peak in negative mode.

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- Fail Criteria: Distinct peak at 113 Da (indicates incomplete ion exchange).

Structural Integrity: Disulfide Mapping

The most common synthetic impurity in ET-1 production is not a sequence error, but a topological one: Scrambled Disulfides.

- Native ET-1: Bridges at 1–15 and 3–11.
- Scrambled Isomers: Alternative pairings (e.g., 1–3, 11–15).
- Linear ET-1: No bridges (reduced state).

Since Native and Scrambled isomers share the exact same molecular weight (2492 Da), standard MS1 analysis cannot distinguish them. We employ a Reduction-Alkylation Shift Assay combined with MS/MS fragmentation.

Analytical Workflow Diagram

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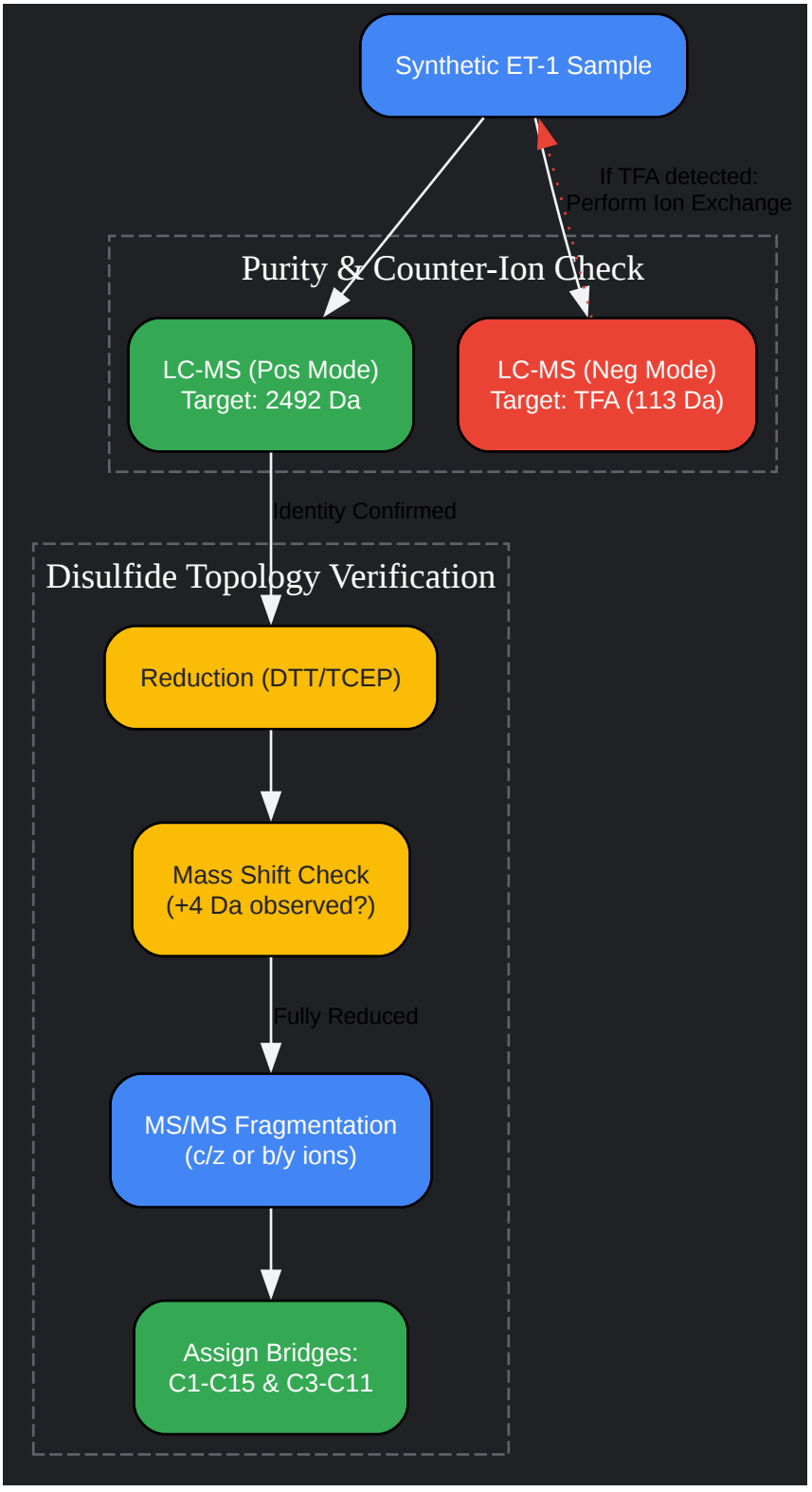

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Caption: Integrated workflow for ET-1 characterization ensuring sequence identity, counter-ion purity, and correct disulfide topology.

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Experimental Protocols

Protocol A: High-Resolution Intact Mass & Purity

Objective: Confirm MW (2492.29 Da) and purity >95%.

- Solvent A: 0.1% Formic Acid in Water.
- Solvent B: 0.1% Formic Acid in Acetonitrile.
- Column: C18 Reverse Phase (e.g., 2.1 x 50mm, 1.7 µm).
- Gradient: 5% to 60% B over 10 minutes.
- MS Settings: ESI Positive Mode, Scan range 500–3000 m/z.
- Data Analysis: Deconvolute charge envelope (

  ,

).
  - Expected Monoisotopic Mass: 2491.90 Da.[1]
  - Acceptance: Observed mass within ±0.05 Da.[1]

Protocol B: Disulfide Mapping (Reduction Shift)

Objective: Prove the existence of two disulfide bonds.

- Aliquot Preparation: Prepare two vials of ET-1 (0.1 mg/mL).
- Control (Native): Analyze directly.
- Experimental (Reduced): Add Dithiothreitol (DTT) to 10 mM final concentration. Incubate at 37°C for 30 mins.
- Analysis: Inject both samples into LC-MS.
- Result Interpretation:

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- Native Mass: 2491.90 Da.[1]
- Reduced Mass: 2495.93 Da.
- Delta: +4.03 Da (corresponding to 4 hydrogen atoms added to 4 cysteines).
- Note: If Delta is +2 Da, only one bridge was broken or formed. If Delta is 0, the peptide was linear (oxidized) or failed to reduce.

Protocol C: Sequence Confirmation (MS/MS)

Objective: Confirm sequence CSCSSLMDKECVYFCHLDIIW.

- Fragmentation: Use HCD (Higher-energy Collisional Dissociation) or ETD (Electron Transfer Dissociation) on the

  precursor (approx. 831.6 m/z).
- Coverage: ET-1 is difficult to fragment in the native state due to the "knot" structure. Reduced ET-1 (from Protocol B) yields far superior b- and y-ion series.
- Key Diagnostic Ions: Look for fragments flanking the Cysteines to confirm spacing.

Comparative Data: What to Expect

The following table illustrates typical results when comparing high-grade Acetate ET-1 against lower-quality alternatives.

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Parameter	Synthetic ET-1 (Acetate)	Synthetic ET-1 (TFA)	Scrambled Isomer
Observed Mass (Intact)	2491.90 Da	2491.90 Da	2491.90 Da
Retention Time (C18)	= 5.2 min	= 5.2 min	Shift (e.g., 4.8 or 5.5 min)
Negative Mode MS	Clean Baseline	Peak at 113 m/z	Clean Baseline
Bioassay (Ca2+ flux)		Toxic at high conc.	Inactive / Low Potency
Reduction Shift	+4 Da	+4 Da	+4 Da

Key Takeaway: Retention time shifts in HPLC are the first indicator of Scrambled Isomers, as the hydrophobic footprint changes with folding.

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